

Synthesis of Novel Sulfur-Containing Anions: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sulfur anion

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, biological activities, and relevant signaling pathways of novel sulfur-containing anions. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering detailed experimental protocols, comparative quantitative data, and visual representations of key biological processes.

Sulfonimidamides: Synthesis and Biological Relevance

Sulfonimidamides, aza-analogs of sulfonamides, have garnered increasing interest in medicinal chemistry due to their unique stereochemical properties and potential for improved pharmacological profiles. Recent advances have provided efficient synthetic routes to these chiral molecules.

Enantiospecific Synthesis of Aniline-Derived Sulfonimidamides via Sulfur(VI) Fluoride Exchange

(SuFEx)

A highly efficient method for the enantiospecific synthesis of aniline-derived sulfonimidamides involves the reaction of chiral sulfonimidoyl fluorides with anilines, catalyzed by a calcium triflimide $[\text{Ca}(\text{NTf}_2)_2]$ Lewis acid. This reaction proceeds with an inversion of the configuration at the sulfur center, yielding products with high enantiomeric excess.^{[1][2]}

Experimental Protocol:

General Procedure for Enantiospecific SuFEx Reaction:^{[1][3]}

- To an oven-dried 5 mL microwave vial, add the chiral sulfonimidoyl fluoride (1.0 equiv), the desired aniline (2.0-3.0 equiv), and $\text{Ca}(\text{NTf}_2)_2$ (1.0 equiv).
- Add tert-amyl alcohol (to a concentration of 0.2 M).
- Seal the vial and heat the reaction mixture to 80 °C.
- Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC). Reaction times typically range from 2 to 24 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and wash with a saturated aqueous solution of sodium chloride.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired sulfonimidamide.
- Determine the enantiomeric excess (% ee) of the product by chiral HPLC analysis.

Copper-Catalyzed Aerobic Synthesis of NH-Sulfonimidamides

An operationally simple and environmentally friendly method for the synthesis of NH-sulfonimidamides involves the copper-catalyzed aerobic coupling of primary sulfinamides with secondary amines. This reaction proceeds at room temperature using air as the terminal oxidant.^[4]

Experimental Protocol:

General Procedure for Copper-Catalyzed Aerobic Amination:

- In a 10 mL sealed vial, combine the primary sulfinamide (1.0 equiv), the secondary amine (2.0 equiv), and copper(II) bromide (CuBr₂, 20 mol%).
- Add toluene as the solvent (to a concentration of 0.1 M).
- Seal the vial and stir the mixture vigorously at room temperature for 12 hours.
- After the reaction is complete, concentrate the mixture in vacuo.
- Purify the residue by flash column chromatography on silica gel using a mixture of n-pentane and ethyl acetate as the eluent to afford the pure NH-sulfonimidamide.

Quantitative Data for Sulfonimidamide Synthesis

Starting Materials	Product	Method	Yield (%)	ee (%)	Reference(s)
(R)-N-Benzoyl-4-methylbenzenesulfonimido-yl fluoride	(S)-N-Benzoyl-N-phenyl-4-methylbenzenesulfonimide	Enantiospecific SuFEx with aniline and Ca(NTf ₂) ₂	96	>99	[1][2]
Benzenesulfonamide and Piperidine	N-(Piperidin-1-yl)benzenesulfonimidamide	Copper-Catalyzed Aerobic Amination	88	N/A	[4]
p-Tolylsulfonamide and Morpholine	N-(Morpholino)-4-methylbenzenesulfonimidamide	Mechanochemical Copper-Catalyzed Oxidative Amination	95	N/A	[5]
N-Benzoyl-p-tolylsulfonamide and TsNHNa	N-Benzoyl-N'-tosyl-4-methylbenzenesulfonimidamide	Oxidation with N-Chlorosuccinimide	94	N/A	[6]

Sulfoximines: Versatile Scaffolds in Drug Discovery

Sulfoximines are another important class of sulfur-containing compounds that have found applications in medicinal chemistry, including as components of kinase and protease inhibitors.

One-Pot Synthesis of N-Iodo Sulfoximines from Sulfides

A convenient one-pot cascade reaction allows for the synthesis of N-iodo sulfoximines directly from sulfides. The process involves an initial imidation/oxidation reaction followed by in-situ iodination.[7]

Experimental Protocol:

General Procedure for One-Pot Synthesis of N-Iodo Sulfoximines:[7]

- In a round-bottom flask, dissolve the sulfide (1.0 equiv) in methanol.
- Add ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$, 1.5 equiv) and (diacetoxyiodo)benzene ($\text{PhI}(\text{OAc})_2$, 2.3 equiv).
- Stir the mixture vigorously at room temperature for 1 hour to form the NH-sulfoximine intermediate.
- Remove the methanol under reduced pressure.
- Redissolve the residue in dichloromethane (DCM).
- Add N-iodosuccinimide (NIS, 1.1 equiv) and continue stirring at room temperature until the reaction is complete (monitored by TLC).
- Wash the reaction mixture with aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) and brine.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography to yield the N-iodo sulfoximine.

Biological Activity of Sulfoximine Derivatives

Compound	Target/Assay	IC50 / EC50	Reference(s)
(2S,2'S)-Sulfoximine-based inhibitor	HIV-1 Protease	IC50 = 2.5 nM	[8][9]
Vinyl Sulfoximine Derivative (10v)	Nrf2 Activation	EC50 = 83.5 nM	[1]
24-(S)-NH phenyl sulfoximine 3a	CYP24 Hydroxylase	IC50 = 7.4 nM	[9]
Sulfoximine Derivative 8IV-d	Botrytis cinerea (antifungal activity)	EC50 = 7.42 mg/L	[10]

Signaling Pathway: Nrf2 Activation by Vinyl Sulfoximines

Certain vinyl sulfoximine derivatives have been identified as potent activators of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[1] Nrf2 is a key transcription factor that regulates the expression of antioxidant and cytoprotective genes. Under basal conditions, Nrf2 is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its ubiquitination and subsequent proteasomal degradation. Electrophilic compounds, such as certain vinyl sulfoximines, can react with cysteine residues on Keap1, leading to a conformational change that disrupts the Nrf2-Keap1 interaction. This allows Nrf2 to translocate to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, initiating their transcription.

Nrf2 activation by a vinyl sulfoximine derivative.

Sulfonylureas: From Antidiabetics to Anti-inflammatory Agents

Sulfonylureas are a well-established class of drugs, primarily known for their use in the treatment of type 2 diabetes. However, recent research has unveiled their potential as inhibitors of inflammatory signaling pathways, such as the NLRP3 inflammasome.

Synthesis of N-Sulfonylureas from Sulfonamides and Isocyanates

A common and straightforward method for the synthesis of N-sulfonylureas involves the reaction of a sulfonamide with an isocyanate in the presence of a base.[\[11\]](#)

Experimental Protocol:

General Procedure for the Synthesis of N-Sulfonylureas:[\[11\]](#)

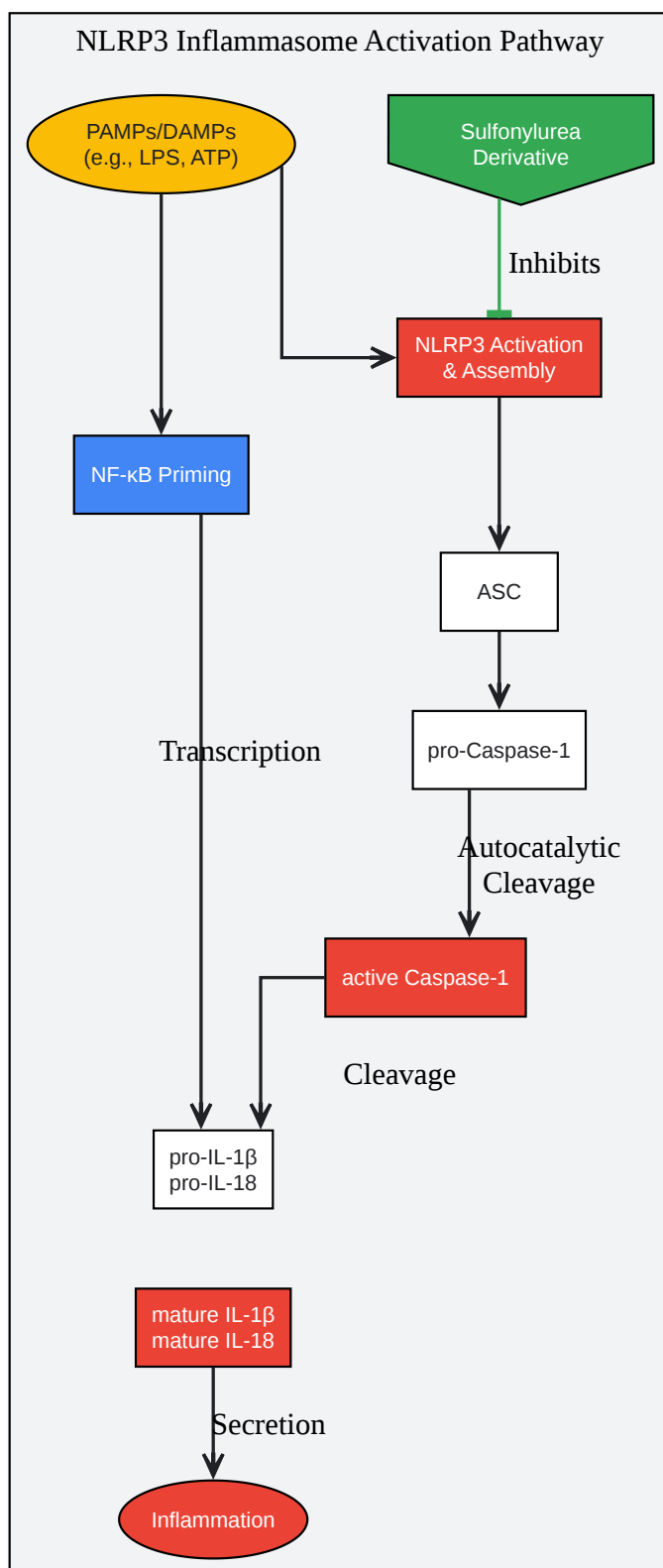
- In a round-bottom flask under an argon atmosphere, suspend sodium methoxide (MeONa, 1.1 equiv) in anhydrous acetonitrile (CH₃CN).
- Cool the suspension in an ice bath.
- Add a solution of the sulfonamide (1.0 equiv) in CH₃CN dropwise to the cooled suspension with stirring.
- Allow the mixture to stir at room temperature for 30 minutes.
- Cool the mixture again to 0 °C.
- After 10 minutes, add a solution of the isocyanate (1.23 equiv) in CH₃CN.
- Stir the reaction mixture at room temperature until the reaction is complete, as monitored by TLC.
- Isolate the resulting solid product by filtration and wash with cold dichloromethane (DCM) or purify by column chromatography to obtain the pure N-sulfonylurea.

Biological Activity of Sulfonylurea Derivatives

Compound	Target/Assay	IC50 / % Inhibition	Reference(s)
10n	NLRP3 Inflammasome Activation (RAW264.7 cells)	IC50 = 100.7 nM	
4b	NLRP3 Inflammasome Inhibition	Good in vitro and in vivo profile	[11]
AMS-17	NLRP3 and iNOS expression inhibition	Effective in vitro and in vivo	[2]

Signaling Pathway: Inhibition of the NLRP3 Inflammasome by Sulfonylureas

The NLRP3 inflammasome is a multiprotein complex that plays a critical role in the innate immune response by activating caspase-1, which in turn processes pro-inflammatory cytokines like IL-1 β and IL-18 into their mature forms. Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory diseases. Certain sulfonylurea derivatives have been shown to inhibit the activation of the NLRP3 inflammasome.[2][5][7] The proposed mechanism involves the direct or indirect interference with the assembly of the inflammasome complex, thereby preventing the activation of caspase-1 and the subsequent release of pro-inflammatory cytokines.



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Inhibition of the NLRP3 inflammasome by sulfonylurea derivatives.

Thiophosphates and Persulfides: Emerging Anions in Synthesis and Biology

Thiophosphates and persulfides represent other classes of sulfur-containing anions with diverse applications, from materials science to their emerging roles in biological redox signaling.

Ionothermal Synthesis of Nickel Thiophosphate Anions

The ionothermal synthesis method utilizes ionic liquids as both the solvent and templating agent for the formation of novel inorganic structures. This approach has been successfully employed to synthesize new nickel thiophosphate anions.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocol:

General Procedure for Ionothermal Synthesis:[\[13\]](#)

- In an inert atmosphere glovebox, load a Pyrex tube with elemental nickel, red phosphorus, and sulfur in the desired molar ratio.
- Add an ionic liquid, such as 1-ethyl-3-methylimidazolium tetrafluoroborate ([EMIM][BF₄]), to the tube.
- Evacuate and seal the tube under vacuum.
- Place the sealed tube in a programmable oven and heat according to a specific temperature profile (e.g., heat to 150 °C and hold for several days).
- Slowly cool the oven to room temperature to allow for crystal growth.
- Isolate the crystalline product by washing with an appropriate solvent (e.g., anhydrous acetonitrile) to remove the ionic liquid.
- Dry the product under vacuum.

Persulfides and Redox Signaling

Persulfides, such as cysteine persulfide (CysSSH), are now recognized as important signaling molecules in biological systems, playing a key role in redox homeostasis. They are more potent nucleophiles and antioxidants than their corresponding thiols.[10][15] The biosynthesis of persulfides is enzymatically controlled, with cysteinyl-tRNA synthetase (CARS2) being identified as a major producer in mitochondria.[6][16][17]

Experimental Workflow for Synthesis

The general workflow for the synthesis of novel sulfur-containing anions typically involves several key stages, from the initial reaction setup to the final characterization of the purified product.



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A generalized experimental workflow for anion synthesis.

This guide provides a foundational understanding of the synthesis and potential applications of several classes of novel sulfur-containing anions. The detailed protocols and compiled data are intended to facilitate further research and development in this exciting area of medicinal chemistry.

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